

# Essential Safety and Disposal Procedures for Savinin

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## Compound of Interest

Compound Name: Savinin

Cat. No.: B1665669

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Savinin**, a lignan compound with noted antiviral and anti-inflammatory properties.<sup>[1][2][3][4]</sup> Adherence to these guidelines is crucial for minimizing risks and complying with regulatory standards.

## Chemical and Physical Properties of Savinin

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. Below is a summary of the known physicochemical properties of **Savinin**.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>16</sub> O <sub>6</sub>	PubChem <sup>[1]</sup>
Molar Mass	352.34 g/mol	ChemBK
Density	1.439 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemBK
Melting Point	146.4-148.4 °C	ChemBK
Boiling Point	573.5 ± 39.0 °C (Predicted)	ChemBK
Storage Condition	2-8°C	ChemBK

## Step-by-Step Disposal Protocol

The following protocol is a general guideline based on best practices for laboratory chemical waste disposal. It is imperative to consult your institution's specific safety data sheets (SDS), environmental health and safety (EHS) guidelines, and local regulations before proceeding.

1. Personal Protective Equipment (PPE): Before handling **Savinin** waste, ensure you are wearing appropriate PPE:

- Safety goggles with side shields
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat or other protective clothing
- Use a fume hood to avoid inhalation of any dust or aerosols.

2. Waste Segregation and Collection:

- Solid Waste:
  - Collect pure **Savinin**, contaminated materials (e.g., weigh boats, gloves, absorbent pads), and empty containers in a dedicated, clearly labeled hazardous waste container.
  - For spills of solid **Savinin**, carefully sweep or scoop the material to minimize dust generation.
- Liquid Waste:
  - Solutions containing **Savinin** should be collected in a separate, sealed, and clearly labeled hazardous waste container.
  - Do not mix **Savinin** solutions with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible materials can lead to dangerous reactions.

3. Spill and Leak Management:

In the event of a spill, follow these procedures:

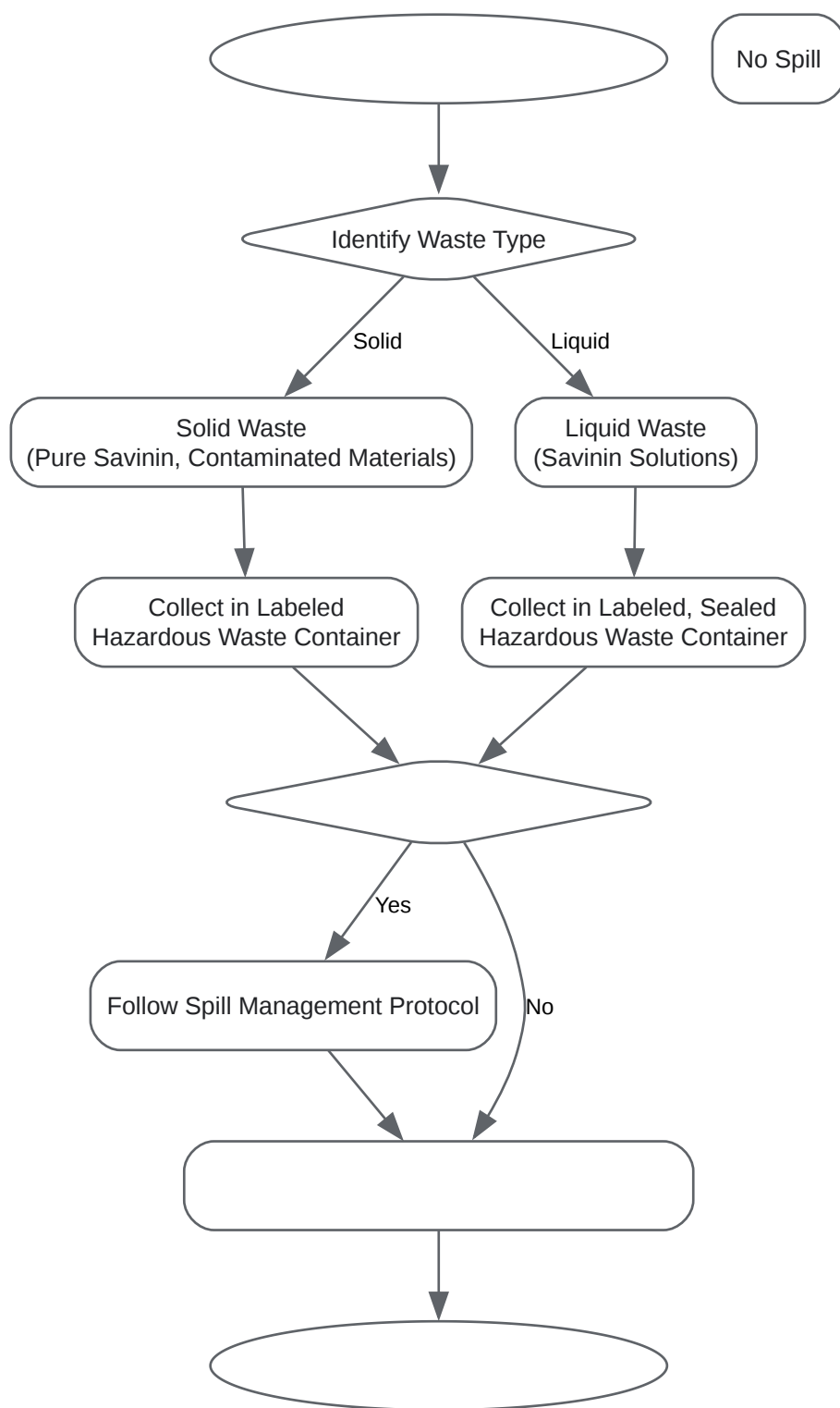
- Evacuate non-essential personnel from the immediate area.
- Ensure the area is well-ventilated.
- Wearing full PPE, contain the spill to prevent it from spreading.
- For liquid spills, use an inert absorbent material, such as vermiculite or sand, to soak up the solution.
- Collect all contaminated materials and place them in the designated hazardous waste container.
- Decontaminate the spill area and any affected equipment with a suitable solvent (e.g., ethanol or isopropanol), and collect the decontamination materials as hazardous waste.

#### 4. Final Disposal:

- All waste containing **Savinin** must be disposed of through your institution's approved hazardous waste management program.
- Do not dispose of **Savinin** down the drain or in the regular trash.
- Follow your institution's specific procedures for hazardous waste pickup and disposal.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Savinin** waste in a laboratory setting.



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Caption: A flowchart outlining the proper disposal procedure for **Savinin** waste.

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## References

- 1. (-)-Savinin | C<sub>20</sub>H<sub>16</sub>O<sub>6</sub> | CID 5281867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. savinin | CAS#:493-95-8 | Chemsrcc [chemsrc.com]
- 3. Savinin, a Lignan from Pterocarpus santalinus Inhibits Tumor Necrosis Factor- $\alpha$  Production and T Cell Proliferation [jstage.jst.go.jp]
- 4. Savinin, a lignan from Pterocarpus santalinus inhibits tumor necrosis factor-alpha production and T cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
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